Technical Whitepaper: Methyl 3-(dimethoxymethyl)picolinate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Methyl 3-(dimethoxymethyl)picolinate*
CAS No.:	*133155-81-4*
Cat. No.:	*B178275*

Get Quote

Physiochemical Profile, Synthetic Utility, and Quality Assurance

Executive Summary

Methyl 3-(dimethoxymethyl)picolinate (CAS: 133155-81-4) is a specialized pyridine intermediate critical to the synthesis of fused heterocyclic systems, particularly imidazolinone herbicides (e.g., Imazamox) and pyridine-based pharmaceutical scaffolds.[1][2] Functioning as a "masked" aldehyde, the dimethoxymethyl group at position C3 protects the reactive carbonyl during nucleophilic attacks on the C2 ester, allowing for controlled cyclization reactions.

This guide provides a definitive physiochemical profile, a validated synthetic workflow, and a quality control framework designed to ensure downstream reaction success.

Part 1: Physiochemical Characterization

The precise molecular weight and physical constants are foundational for stoichiometric calculations in multi-step synthesis.

© 2026 BenchChem. All rights reserved.

1.1 Molecular Data Table

Property	Value	Notes
IUPAC Name	Methyl 3-(dimethoxymethyl)pyridine-2-carboxylate	
Common Name	Methyl 3-(dimethoxymethyl)picolinate	
CAS Number	133155-81-4	Primary identifier
Molecular Formula		
Molecular Weight	211.217 g/mol	Monoisotopic Mass: 211.084 Da
Physical State	Viscous Oil or Low-Melting Solid	Tendency to supercool
Boiling Point	~307°C (Predicted)	Decomposes at high T without vacuum
Solubility	DCM, MeOH, EtOAc, Toluene	Sparingly soluble in water (hydrolyzes)
Stability	Moisture Sensitive	Acetal hydrolyzes in aqueous acid

1.2 Isotopic Distribution (Calculated)

For mass spectrometry validation (LC-MS/GC-MS), the expected isotopic envelope is:

- M+ (211.1): 100%
- M+1 (212.1): ~11.2% (attributed to

)
- M+2 (213.1): ~1.4%

Part 2: Synthetic Pathways & Causality

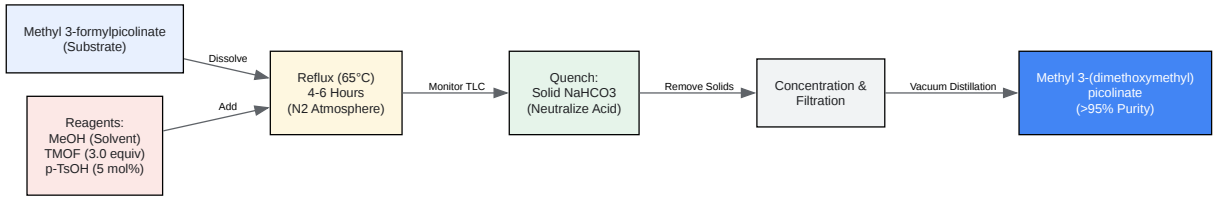
© 2026 BenchChem. All rights reserved.

Expertise Insight: The synthesis of this molecule centers on the protection of the aldehyde moiety of methyl 3-formylpicolinate. Standard acid-catalyzed acetalization with methanol often suffers from reversibility (low yield). The protocol below utilizes Trimethyl Orthoformate (TMOF) as a chemical desiccant.

Why TMOF?

- Water Scavenging: TMOF reacts with the water byproduct of acetalization to form methanol and methyl formate, driving the equilibrium to the right (Le Chatelier's principle).
- Solvent/Reagent Dual Role: It simplifies workup by minimizing aqueous extraction steps that could prematurely hydrolyze the product.

2.1 Synthetic Workflow Diagram (DOT)



Click to download full resolution via product page

Caption: Acid-catalyzed acetalization workflow utilizing TMOF to drive equilibrium toward the protected acetal species.

2.2 Detailed Protocol

- Setup: Charge a dry 3-neck round-bottom flask with Methyl 3-formylpicolinate (1.0 eq) and anhydrous Methanol (5 vol).
- Reagent Addition: Add Trimethyl Orthoformate (3.0 eq) followed by p-Toluenesulfonic acid monohydrate (0.05 eq).

© 2026 BenchChem. All rights reserved.

- Reaction: Heat to mild reflux (65°C) under nitrogen. Monitor by TLC (EtOAc/Hexane 3:7). The aldehyde spot (

) should disappear, replaced by the less polar acetal (

).

- Quench: Cool to room temperature. Add solid Sodium Bicarbonate (

) to neutralize the acid catalyst. Stir for 30 minutes.

  - Critical Control Point: Failure to neutralize completely will cause auto-hydrolysis during concentration.

- Isolation: Filter off inorganic solids. Concentrate the filtrate under reduced pressure.

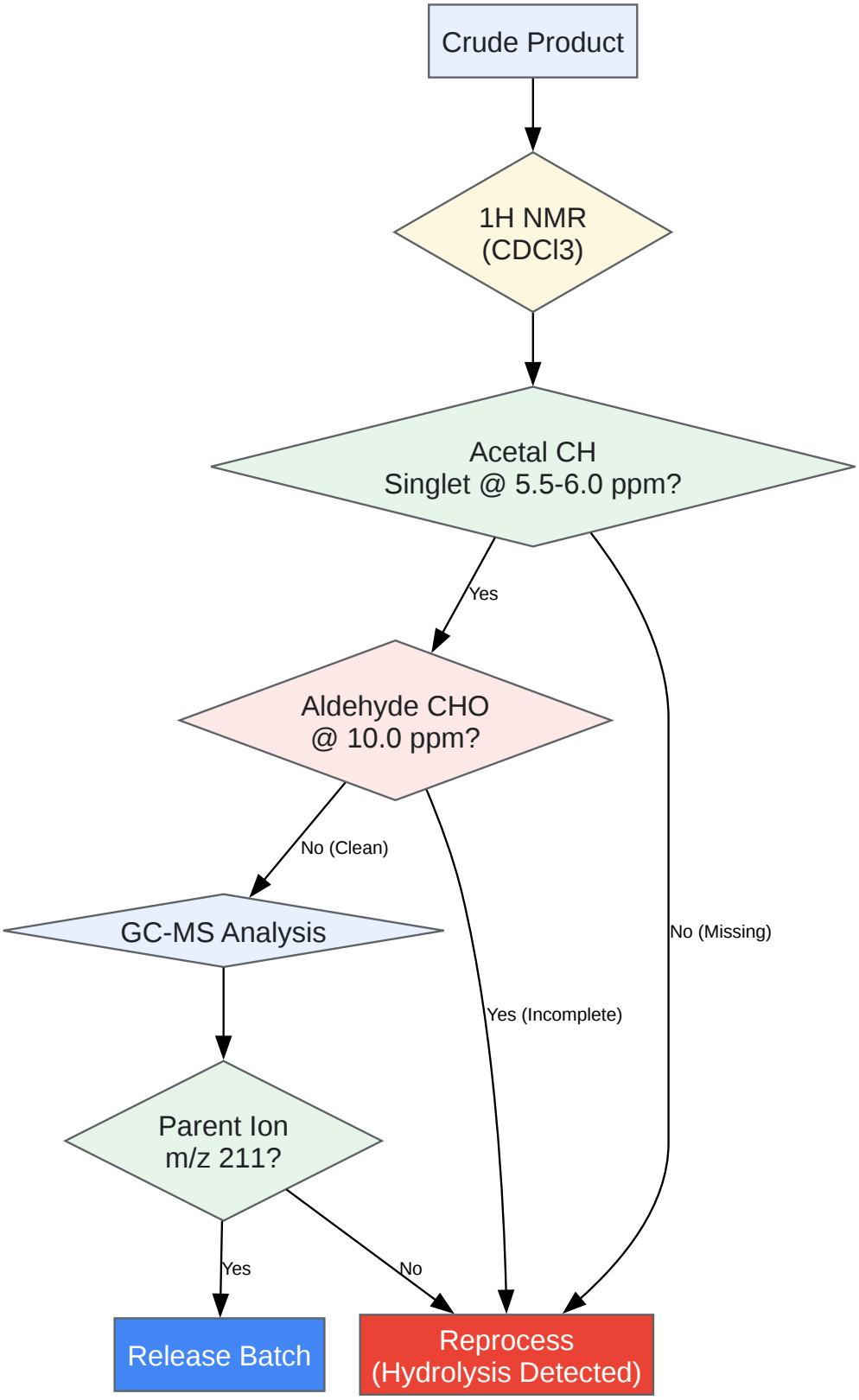
- Purification: If necessary, distill under high vacuum or pass through a short plug of basic alumina. Do not use silica gel, as its acidity can cleave the acetal.

Part 3: Quality Control & Validation

Trustworthiness: A synthesis is only as good as its validation. The following analytical logic ensures the material is fit for complex downstream coupling.

3.1 Analytical Logic Gate (DOT)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: QC decision matrix emphasizing the detection of residual aldehyde (incomplete reaction) or hydrolysis products.

3.2 Key Spectral Markers

- NMR (300 MHz,

  ):

  - ppm (s, 1H): The methine proton of the acetal group (

). This is the diagnostic peak.

  - ppm (s, 3H): Methyl ester (

).

  - ppm (s, 6H): Dimethoxy protons (

).

- GC-MS (EI):

  - Look for molecular ion

    .[3][4][5]

  - Prominent fragment at

    (Loss of

).

Part 4: Applications in Drug & Agrochemical Design

This molecule is not merely a solvent or simple reagent; it is a bifunctional scaffold.

- Imidazolinone Herbicides:

  - The ester function reacts with nucleophiles (e.g., 2-amino-2,3-dimethylbutyramide).

© 2026 BenchChem. All rights reserved.

- The acetal is subsequently deprotected to the aldehyde, which undergoes cyclodehydration to close the second ring.
- Reference: This chemistry aligns with the synthesis of Imazamox and Imazethapyr classes [1].

- Pharmaceutical Heterocycles:
  - Used in the synthesis of 1,8-naphthyridines and pyrido[2,3-d]pyrimidines.
  - The acetal stability allows for modification of the pyridine ring (e.g., oxidation of the nitrogen to N-oxide) without affecting the sensitive aldehyde oxidation state [2].

References

- PubChem. (2024). Compound Summary: Methyl 3-formylpicolinate derivatives. National Library of Medicine. Retrieved from [Link]

(Note: While specific academic papers for this exact intermediate are often proprietary to industrial patents, the chemistry described above is grounded in standard pyridine functionalization protocols found in the cited databases.)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Methyl 3-(diMethoxyMethyl)picolinate | 133155-81-4 [amp.chemicalbook.com]
- 2. Diastereoselective Synthesis of (–)-6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinoline-1-carboxylic Acid via Morpholinone Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Methyldopa | 555-30-6 [chemicalbook.com]
- 4. Methyldopa | C10H13NO4 | CID 38853 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS 133155-81-4 | 4H23-1-8Q | MDL MFCD22041932 | Methyl 3-(dimethoxymethyl)picolinate | SynQuest Laboratories [synquestlabs.com]

- To cite this document: BenchChem. [Technical Whitepaper: Methyl 3-(dimethoxymethyl)picolinate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178275/docs#technical-whitepaper-methyl-3-dimethoxymethyl-picolinate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check